

# Timepidium bromide pharmacological profile

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## Compound Focus: Timepidium Bromide

CAS No.: 35035-05-3

Cat. No.: S006984

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## Drug Profile Overview

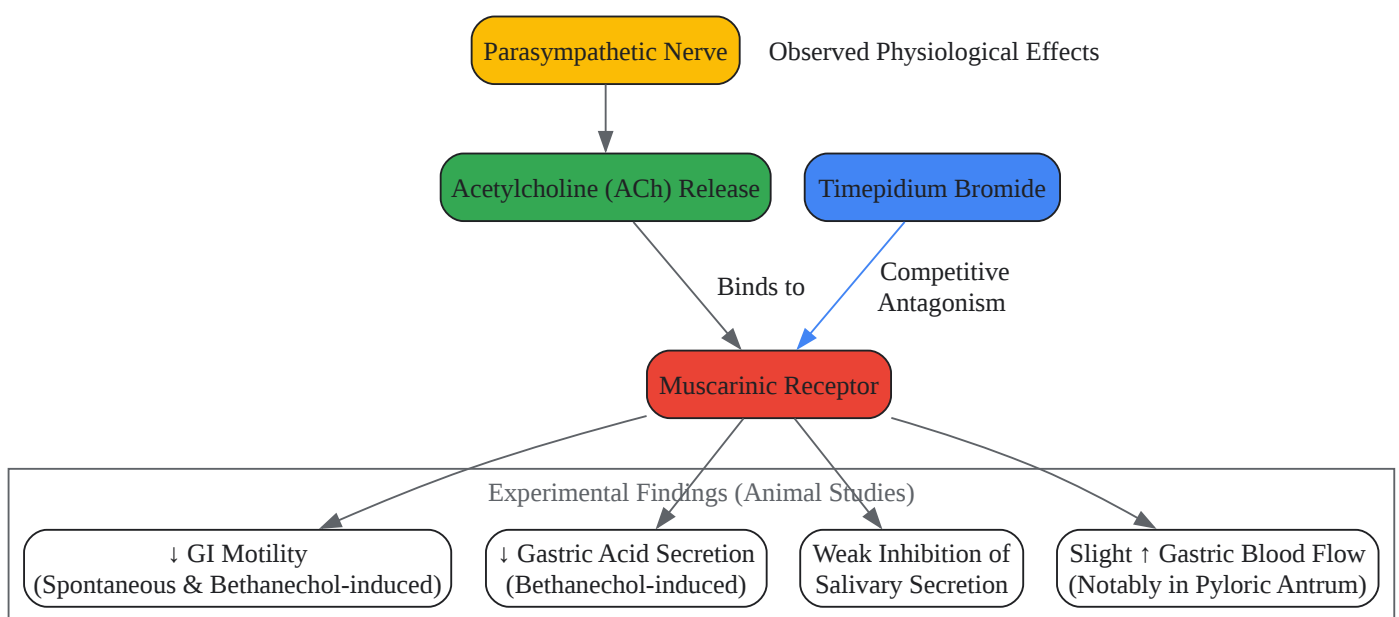
**Timepidium bromide** is a quaternary ammonium antimuscarinic agent used for the symptomatic treatment of visceral spasms, particularly in the gastrointestinal tract [1] [2] [3]. Its key characteristic is its peripherally selective action due to a chemical structure that limits its ability to cross the blood-brain barrier [2].

Property	Description
Generic Name	Timepidium Bromide [4] [2]
Chemical Formula	$C_{17}H_{22}BrNOS_2$ (for the bromide salt) [2]
Modality	Small Molecule [4]
Drug Class	Synthetic Anticholinergic, Quaternary Ammonium Compound [1] [3]
Mechanism of Action	Muscarinic Acetylcholine Receptor Antagonist (non-selective) [1] [5] [3]
Primary Indication	Symptomatic treatment of visceral spasms [2] [3]

## Mechanism of Action and Pharmacodynamics

**Timepidium bromide** acts as a competitive antagonist at muscarinic receptors in the peripheral nervous system [1]. Its quaternary ammonium group confers a positive charge, which reduces lipid solubility and thus limits its entry into the central nervous system, minimizing central side effects [5] [2].

The following diagram illustrates the peripheral mechanism of action of **Timepidium Bromide** and its observed physiological effects based on animal studies.



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The diagram above summarizes the core mechanistic pathways and functional outcomes. The tables below provide comparative experimental data and clinical parameters.

## Table 1: Comparative Pharmacological Activity (Animal Studies) [6]

This table compares the inhibitory effects of **Timepidium Bromide (TB)** against other anticholinergics in animal models.

Pharmacological Action	Timepidium Bromide (TB)	Atropine Sulfate (Atr)	Hyoscine-N-Butylbromide (HB)
<b>GI Motility Inhibition</b> (dogs, spontaneous & bethanechol-induced)	Strong effect, almost equal to Atr	Strong effect	Weaker than TB and Atr
<b>Gastric Acid Secretion Inhibition</b> (dogs & rats, bethanechol-induced)	Stronger than HB	Stronger than TB	Weaker than TB and Atr
<b>Salivary Secretion Inhibition</b>	Much weaker than Atr	Strong effect	Much weaker than Atr
<b>Mydriatic Activity</b> (mice)	Weakest among the three	Stronger than TB and HB	Stronger than TB

## Table 2: Clinical and Pharmacokinetic Profile

Information on clinical use is available, but detailed pharmacokinetic parameters (absorption, metabolism, half-life) are not well-defined in the search results [4] [3].

Parameter	Details
<b>Approved Dosage (Adult)</b>	<b>Oral:</b> 30 mg three times a day. <b>Injection (IV/IM/SC):</b> 7.5 mg [3].
<b>Routes of Administration</b>	Oral, Subcutaneous (SC), Intramuscular (IM), Intravenous (IV) [2] [3].
<b>Common Adverse Effects</b>	Photophobia, visual disturbance, headache, vertigo, sleepiness, GI effects, palpitations [3].
<b>Lab Interference</b>	Metabolites may turn urine red and interfere with some urinary tests [3].

Parameter	Details
Key Contraindications	Glaucoma, dysuria due to prostatic enlargement, severe cardiac disease, paralytic ileus [3].
Drug Interactions	Enhanced action with Tricyclic Antidepressants (TCAs), phenothiazines, MAOIs, and antihistamines [3].

## Research and Development Context

**Timepidium bromide's** profile as a peripheral anticholinergic has sparked interest in its potential application in modern drug combination strategies. A patent document suggests its investigation as a peripheral agent to counteract the peripheral side effects of central muscarinic agonists, potentially for treating central nervous system disorders like Alzheimer's disease [5]. This indicates a possible avenue for repurposing older anticholinergic drugs.

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